

# 2-Ketopentanoic acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Oxovaleric acid

Cat. No.: B167938

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## Technical Data Summary: 2-Ketopentanoic Acid

This guide provides the key physicochemical properties of 2-Ketopentanoic acid, a compound of interest in various research and development applications. The data is presented for easy reference by researchers, scientists, and professionals in drug development.

## Physicochemical Properties

2-Ketopentanoic acid, also known as 2-oxopentanoic acid or  $\alpha$ -ketovaleric acid, is a short-chain keto acid.<sup>[1]</sup> Its fundamental identifiers and properties are summarized below.

Property	Value	Source
CAS Number	1821-02-9	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C5H8O3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	116.11 g/mol	<a href="#">[3]</a>
Alternate Molecular Weight	116.12 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2-oxopentanoic acid	<a href="#">[3]</a>

Synonyms: Common synonyms for this compound include 2-Oxopentanoic acid, **2-Oxovaleric acid**, and alpha-Ketovaleric acid<sup>[3][5]</sup>.

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## References

- 1. Showing Compound 2-Oxopentanoic acid (FDB003366) - FooDB [foodb.ca]
- 2. 2-Oxovaleric acid | CAS#:1821-02-9 | Chemsrce [chemsrc.com]
- 3. 2-Oxovaleric acid | C<sub>5</sub>H<sub>8</sub>O<sub>3</sub> | CID 74563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Oxovaleric Acid 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. 2-Oxopentanoic acid | 1821-02-9 [chemicalbook.com]
- 6. 2-Oxopentanoic acid | SIELC Technologies [sielc.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)